Pefloxacin Mesylate Dihydrate MIC values bacterial strains

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4

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MIC Values and Antibacterial Activity of Pefloxacin

The following table compiles MIC data for Pefloxacin against different bacterial groups, gathered from historical in-vitro studies. Please note that these values are for reference and may not represent current susceptibility patterns due to evolving antibiotic resistance.

Bacterial Strain / Group	MIC_{90} Value (mg/L)	Key Context / Comparative Activity
Enterobacteriaceae (incl. *E. coli*, *Klebsiella*, *Salmonella*, *Shigella*)	0.25 - 1.0 [1] [2]	At least as active as third-generation cephalosporins against these organisms [1].
Pseudomonas aeruginosa	2.0 - 2.5 [1] [2]	More active than many other tested antibiotics [1].
Staphylococcus aureus (incl. methicillin-resistant strains)	0.4 - 0.5 [1] [2]	Highly active against staphylococci [1].
Streptococci (incl. *Str. faecalis*, *Str. pneumoniae*)	4.0 [1] [2]	Markedly less active against streptococcal species [1].

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A Key Application: Pefloxacin as a Surrogate Marker

While Pefloxacin has therapeutic uses, a critical modern application in clinical microbiology is its use as a **surrogate marker to detect fluoroquinolone resistance** in Salmonella and other Enterobacterales [3] [4] [5].

- **The Problem:** It is difficult for clinical labs to detect *Salmonella* isolates with low-level resistance to ciprofloxacin, which can still lead to treatment failure. Traditional tests like nalidixic acid screening miss certain resistance mechanisms [5].
- **The Solution:** A 5 µg pefloxacin disk diffusion test has been shown to correctly identify these low-level resistant isolates, including those with plasmid-mediated resistance [5].
- **Guideline Adoption:** Due to its high sensitivity, both the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) have approved the pefloxacin disk diffusion method for this purpose [3] [5].

Experimental Protocol: Pefloxacin Disk Diffusion Test

The following diagram outlines the general workflow for performing the pefloxacin disk diffusion test to screen for fluoroquinolone resistance.

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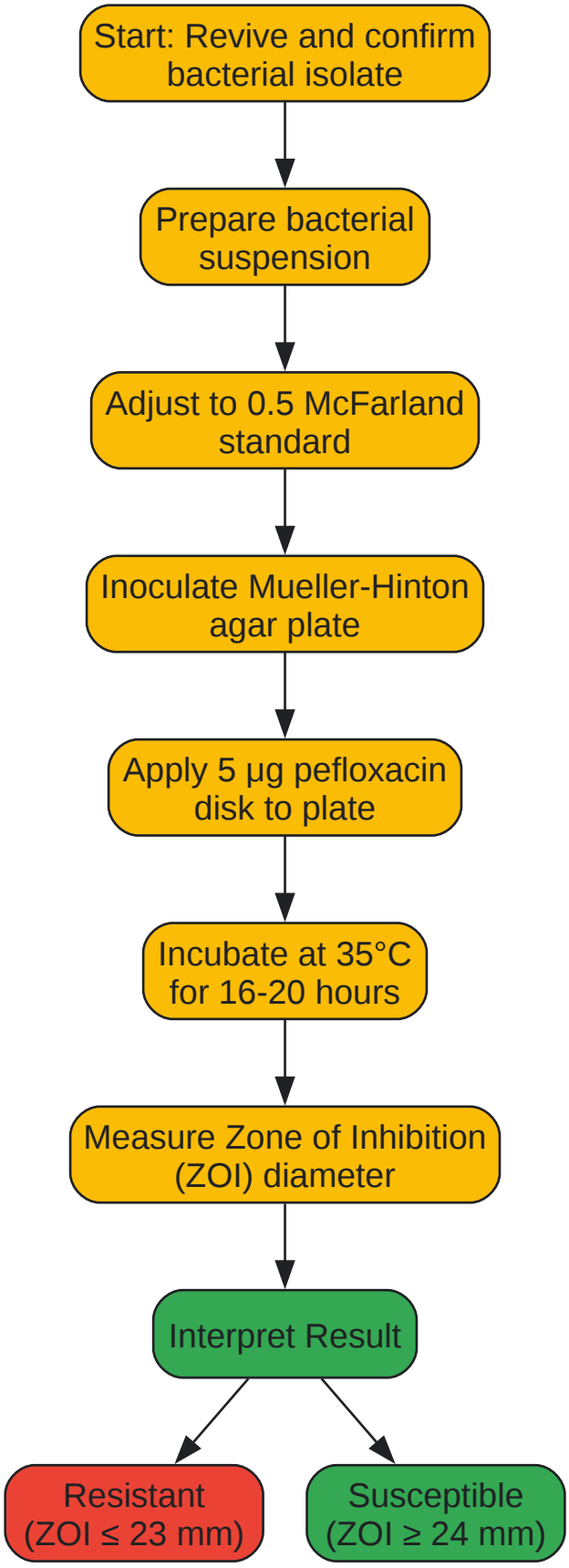

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Workflow Steps and Interpretation:

- **Strain Preparation:** Revive the bacterial isolate (e.g., *Salmonella*) from a frozen glycerol stock and confirm its identity using standard biochemical methods and serotyping [3] [6].
- **Inoculum Standardization:** Prepare a bacterial suspension and adjust its turbidity to a 0.5 McFarland standard, which is approximately 1.5 x 10^8 CFU/mL [5].
- **Inoculation and Disk Application:** Evenly swab the suspension onto a Mueller-Hinton agar plate. Then, apply a 5 µg pefloxacin disk to the surface of the inoculated agar [3] [5].
- **Incubation:** Incub the plate at 35°C (±1°C) in ambient air for 16 to 20 hours [5].
- **Measurement and Interpretation:** After incubation, measure the diameter of the zone of inhibition (ZOI) around the disk in millimeters.
    - **Resistant:** ZOI **≤ 23 mm**. This indicates the presence of fluoroquinolone resistance mechanisms [3] [6].
    - **Susceptible:** ZOI **≥ 24 mm**. This indicates susceptibility to fluoroquinolones like ciprofloxacin [3].

Conclusion

In summary, for your comparison guide:

- **Historical Potency:** Pefloxacin demonstrates strong in vitro activity against a wide range of Gram-negative and Gram-positive bacteria, though it is less potent against streptococci.
- **Practical Utility:** Its most significant current research and diagnostic application is as a highly sensitive and specific surrogate marker for detecting decreased fluoroquinolone susceptibility in *Salmonella*, guiding appropriate antibiotic therapy.

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To cite this document: Smolecule. [Pefloxacin Mesylate Dihydrate MIC values bacterial strains]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b538880#pefloxacin-mesylate-dihydrate-mic-values-bacterial-strains]

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